

Personal protective equipment for handling 2,5-Difluorobenzonitrile

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Compound of Interest

Compound Name: 2,5-Difluorobenzonitrile

Cat. No.: B1295057

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Essential Safety and Handling Guide for 2,5-Difluorobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **2,5-Difluorobenzonitrile**, including comprehensive operational and disposal plans. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Risk Assessment

2,5-Difluorobenzonitrile is a hazardous chemical that requires careful handling. A thorough risk assessment must be conducted before commencing any work. Key hazards include:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[\[1\]](#)[\[2\]](#)
- Skin Irritation: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Eye Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,5-Difluorobenzonitrile** is provided in the table below.

Property	Value
Molecular Formula	C ₇ H ₃ F ₂ N
Molecular Weight	139.10 g/mol [1][3]
Appearance	White to light yellow crystalline powder[4]
Melting Point	33-35 °C[2][3][4]
Boiling Point	178.4 ± 20.0 °C at 760 mmHg[3]
Density	1.3 ± 0.1 g/cm ³ [3]
Flash Point	77.8 ± 0.0 °C[3]
Vapor Pressure	0.8 ± 0.3 mmHg at 25 °C[3]

Occupational Exposure Limits

No specific occupational exposure limits (OELs) for **2,5-Difluorobenzonitrile** have been established by major regulatory bodies.[5][6][7][8] Therefore, it is imperative to handle this compound with stringent engineering controls and personal protective equipment to minimize any potential exposure.

Personal Protective Equipment (PPE)

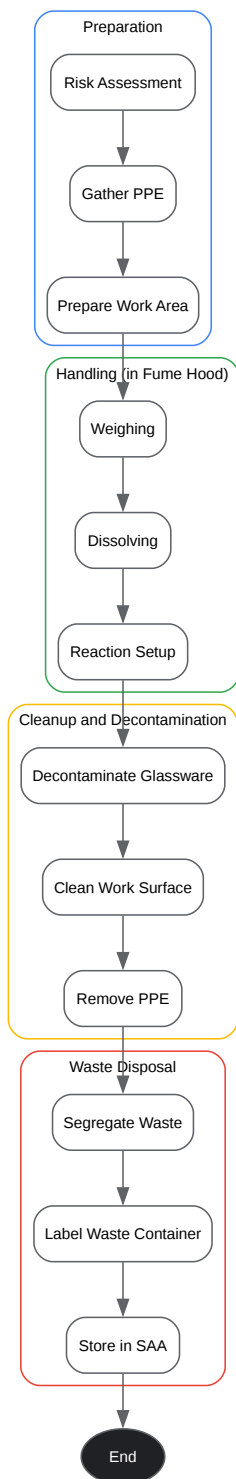
The following PPE is mandatory when handling **2,5-Difluorobenzonitrile**:

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of immediately if contaminated.
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield should be worn when there is a risk of splashing.
Skin and Body Protection	A lab coat, long pants, and closed-toe shoes are required. For larger quantities or when there is a significant risk of exposure, a chemical-resistant apron or suit should be considered.
Respiratory Protection	All handling of powdered 2,5-Difluorobenzonitrile must be conducted in a certified chemical fume hood. If engineering controls are not sufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

Operational Plan: Step-by-Step Handling Procedures

The following workflow ensures the safe handling of **2,5-Difluorobenzonitrile** from receipt to disposal.

Safe Handling Workflow for 2,5-Difluorobenzonitrile

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